

# Essential Safety and Operational Guidance for Handling MK-4074

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: MK-4074

Cat. No.: B3181679

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This document provides comprehensive safety, handling, and disposal protocols for **MK-4074**, a potent, liver-specific inhibitor of acetyl-CoA carboxylase (ACC). The following procedures are designed to ensure the safety of laboratory personnel and the integrity of experimental outcomes.

## Quantitative Data Summary

For ease of reference, the key quantitative data for **MK-4074** are summarized in the tables below.

Table 1: Physical and Chemical Properties of **MK-4074**

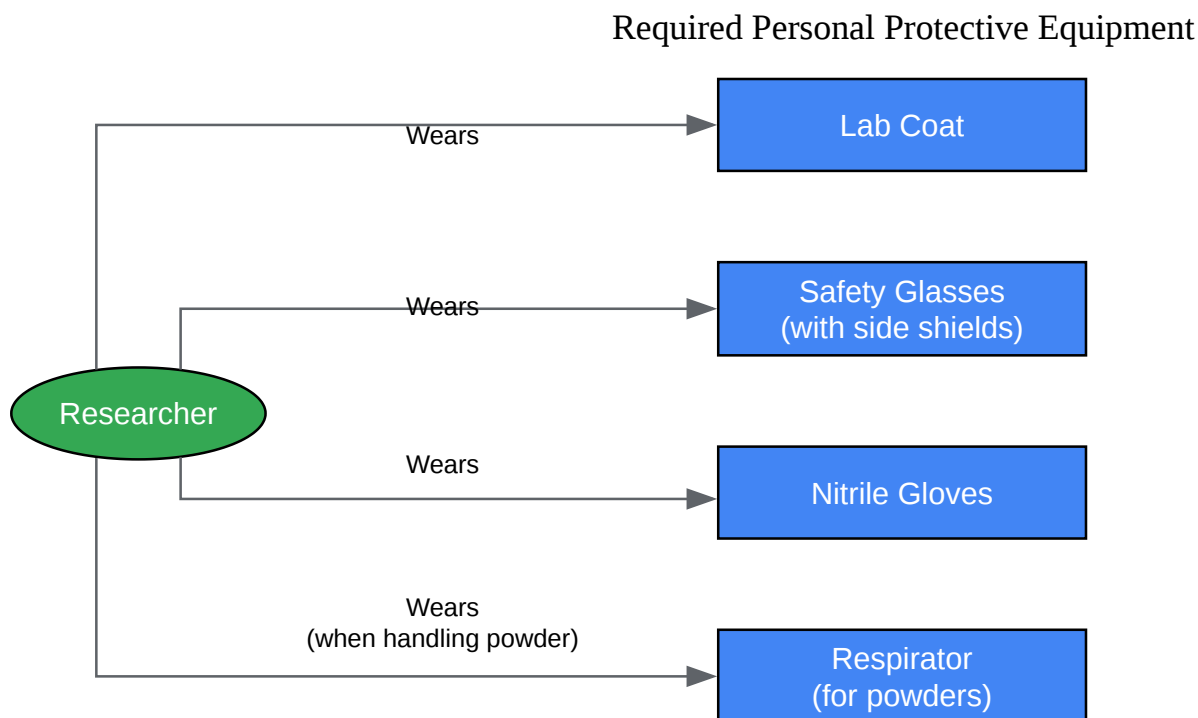
Property	Value	Source
Molecular Formula	C <sub>33</sub> H <sub>31</sub> N <sub>3</sub> O <sub>5</sub>	[1]
Molecular Weight	565.62 g/mol	[1]
CAS Number	1039758-22-9	[1]
Appearance	Solid	[1]
Purity	99.12%	[1]
IC <sub>50</sub> (ACC1 and ACC2)	~3 nM	[1][2]

Table 2: Toxicological Profile of **MK-4074**

Hazard	Description	First Aid Measures
Inhalation	May cause allergy or asthma symptoms or breathing difficulties.	Remove person to fresh air and keep comfortable for breathing. If experiencing respiratory symptoms, call a POISON CENTER or doctor.
Skin Contact	May cause an allergic skin reaction.	Take off immediately all contaminated clothing. Rinse skin with water/shower. If skin irritation or rash occurs, get medical advice/attention.
Eye Contact	Avoid contact with eyes.	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
Ingestion	May cause gastrointestinal irritation, nausea, vomiting, and diarrhea.	Immediately make victim drink water (two glasses at most). Consult a physician.

## Personal Protective Equipment (PPE)

The following diagram outlines the mandatory personal protective equipment for handling **MK-4074**. Adherence to these guidelines is critical to minimize exposure risk.



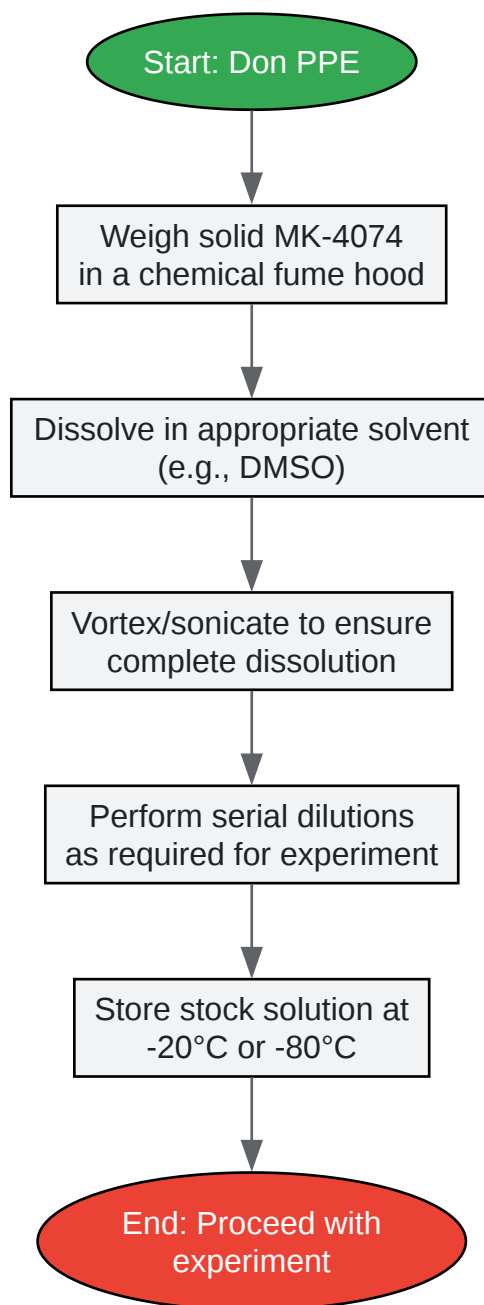
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**Figure 1:** Mandatory PPE for handling **MK-4074**.

## Experimental Protocols: Handling and Preparation

The following workflow provides a step-by-step guide for the safe handling and preparation of **MK-4074** solutions.

## MK-4074 Handling and Solution Preparation



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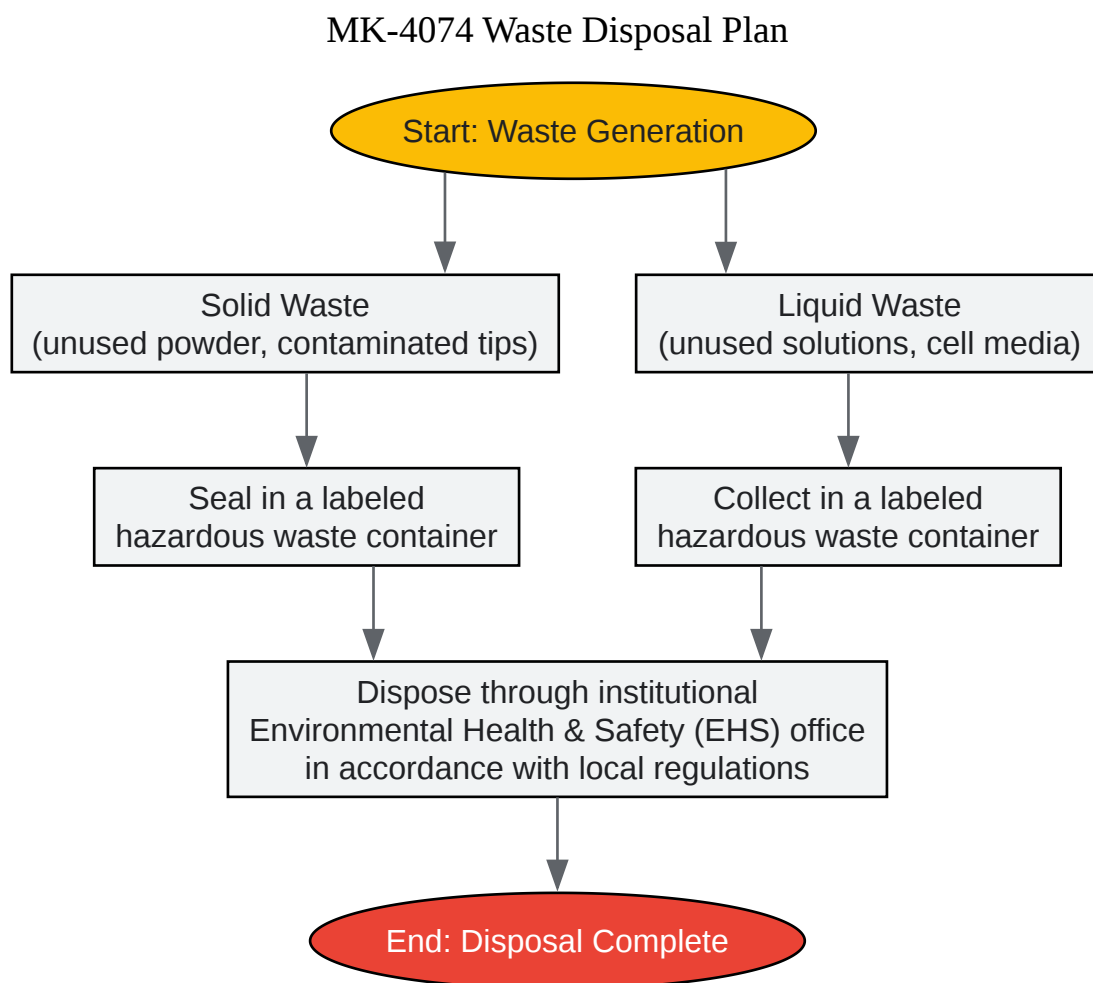
**Figure 2:** Step-by-step workflow for handling **MK-4074**.

Storage Conditions:

- Store solid **MK-4074** at -20°C for up to one year or -80°C for up to two years.[1]
- Once in solution, aliquot to avoid repeated freeze-thaw cycles and store at -20°C or -80°C.[1]

## Disposal Plan

Proper disposal of **MK-4074** and associated waste is crucial to prevent environmental contamination and ensure regulatory compliance.



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**Figure 3:** Disposal plan for **MK-4074** waste.

Disposal Guidelines:

- Do not dispose of **MK-4074** down the drain or in regular trash.
- All waste materials, including unused compounds, solutions, and contaminated consumables (e.g., pipette tips, tubes, gloves), must be collected in designated, sealed, and clearly labeled hazardous waste containers.
- Consult your institution's Environmental Health and Safety (EHS) office for specific guidelines on chemical waste disposal.
- Dispose of all **MK-4074** waste in accordance with local, state, and federal regulations.

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## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Acetyl CoA Carboxylase Inhibition Reduces Hepatic Steatosis But Elevates Plasma Triglycerides in Mice and Humans: A Bedside to Bench Investigation - PMC [pmc.ncbi.nlm.nih.gov]
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